

Cetyl Dimethicone: A Technical Examination of its Physical State

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cetyl dimethicone

Cat. No.: B573622

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Cetyl dimethicone, an alkyl-modified polysiloxane, is a versatile ingredient in the cosmetic and pharmaceutical industries, valued for its conditioning properties and favorable safety profile. A critical aspect of its formulation is its physical state at ambient temperatures. This technical guide synthesizes available data to clarify whether **cetyl dimethicone** exists as a liquid or a wax, providing a comprehensive overview of its physicochemical properties, the methodologies used to determine them, and its established biological safety. The evidence indicates that while **cetyl dimethicone** is predominantly a liquid at room temperature, its physical state can be influenced by its specific grade and the surrounding thermal conditions, occasionally presenting as a waxy solid at or below 20°C.

Physicochemical Properties of Cetyl Dimethicone

Cetyl dimethicone's identity as either a liquid or a wax is not absolute and is dependent on factors such as grade, purity, and ambient temperature. Technical data sheets and scientific sources describe it as ranging from a "clear liquid" to a "liquid to waxy organopolysiloxane".^[1] Some grades may solidify at temperatures below 20°C.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **cetyl dimethicone** compiled from various technical sources.

Property	Value	Source(s)
Physical State at Room Temperature	Primarily a clear, viscous liquid. May be a waxy solid depending on the grade and temperature.	[2][3][4]
Melting Point	15 - 20 °C	[2]
Viscosity	40 - 250 cSt	[2][3]
Appearance	Clear to straw-colored liquid or waxy solid.	[2][3]
Solubility	Insoluble in water. Soluble in mineral oil and cyclopentasiloxane.	[3]

Experimental Protocols for Physical State Determination

Standardized methods are employed to characterize the physical state of materials like **cetyl dimethicone**, particularly its melting point and viscosity.

Determination of Melting Point

For waxy or semi-solid materials, the drop melting point is a common and indicative property.

ASTM D127: Standard Test Method for Drop Melting Point of Petroleum Wax, Including Petrolatum

- Principle: This method determines the temperature at which a material becomes sufficiently fluid to drop from a thermometer bulb under controlled conditions.[3][5] It is particularly useful for petrolatums and other microcrystalline waxes.[3][6]

- Apparatus: The apparatus consists of a specialized thermometer, test tubes, a water bath, and cork stoppers.
- Procedure:
 - A sample of the **cetyl dimethicone** is melted and then deposited onto the bulb of two thermometers by dipping the chilled thermometers into the molten sample.
 - The thermometers with the solidified sample are placed into test tubes.
 - The test tubes are heated in a water bath at a controlled rate.
 - The temperature at which the first drop of molten material falls from each thermometer bulb is recorded.
 - The average of these two temperatures is reported as the drop melting point.^[5]

Determination of Viscosity

The viscosity of silicone fluids is a key parameter in their characterization and application.

ASTM D4283: Standard Test Method for Viscosity of Silicone Fluids

- Principle: This method measures the kinematic viscosity of silicone fluids.^{[1][4]} Kinematic viscosity is the measure of a fluid's internal resistance to flow under gravitational forces.
- Apparatus: The method typically employs glass capillary viscometers, such as the Ostwald, Ubbelohde, or Cannon-Fenske types, placed in a constant temperature bath.^[1]
- Procedure:
 - The **cetyl dimethicone** sample is introduced into the viscometer.
 - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
 - The time taken for the liquid to flow between two marked points on the viscometer under the influence of gravity is measured.

- The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

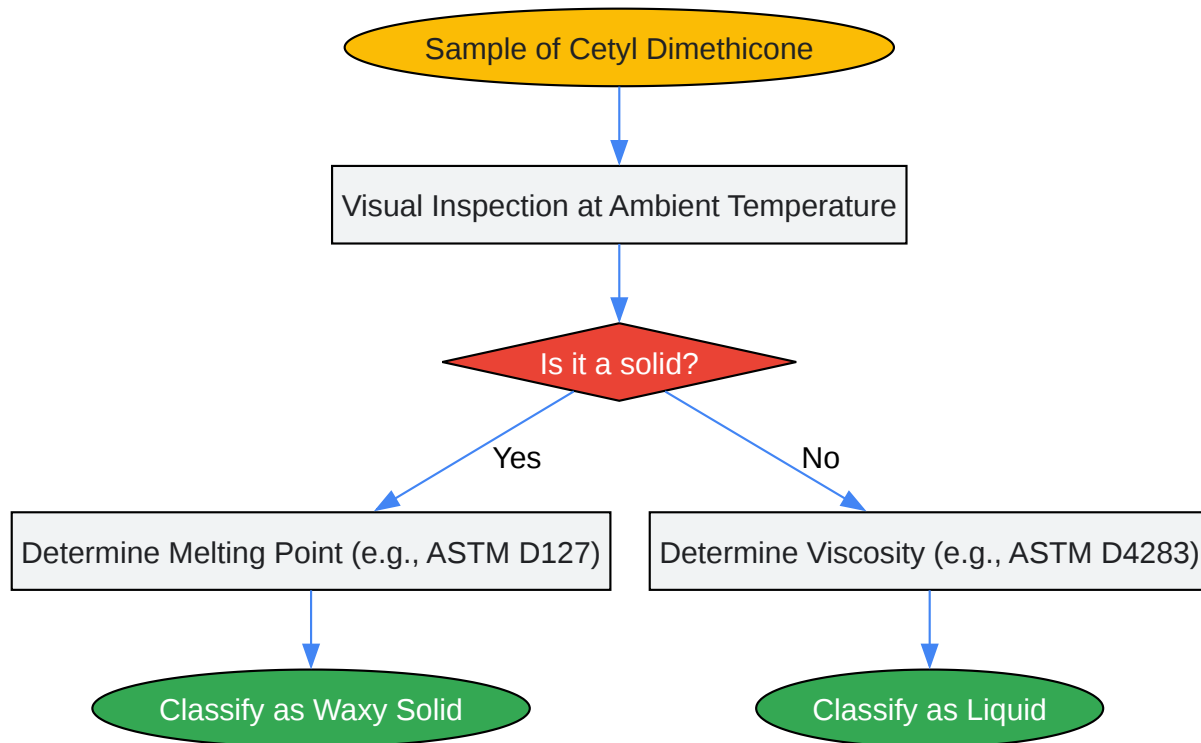
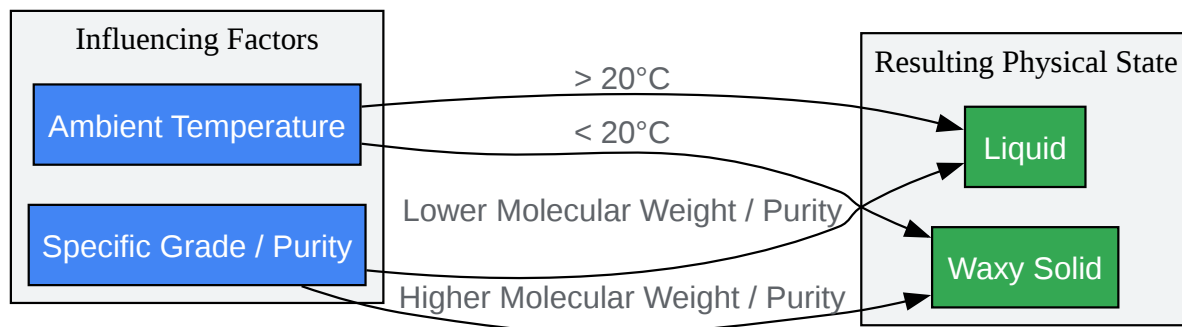
Biological Activity and Safety Profile

Extensive safety assessments of **cetyl dimethicone** have been conducted, primarily in the context of its use in cosmetic formulations.

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **cetyl dimethicone** is safe as used in cosmetic products.[7][8] Due to its large molecular weight, significant dermal absorption is considered unlikely.[7][8] No evidence from the reviewed literature suggests that **cetyl dimethicone** interacts with specific biological signaling pathways to elicit pharmacological effects. Its primary function is as a surface conditioning agent. The European Chemicals Agency (ECHA) also provides information on its properties, classifying it as potentially toxic or harmful under certain conditions, which is standard for many chemicals and underscores the importance of proper handling and formulation.[9]

Visualizing the Determinants of Physical State

The physical state of **cetyl dimethicone** is not static but is influenced by several factors. The following diagram illustrates the logical relationship between these factors and the resulting physical state.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. ASTM D127 - Drop Melting Point of Petroleum Wax, Including Petrolatum [appliedtesting.com]
- 3. store.astm.org [store.astm.org]
- 4. store.astm.org [store.astm.org]
- 5. kaycantest.com [kaycantest.com]
- 6. Melting point - WaxPedia [waxpedia.org]
- 7. Final report on the safety assessment of stearoxy dimethicone, dimethicone, methicone, amino bispropyl dimethicone, aminopropyl dimethicone, amodimethicone, amodimethicone hydroxystearate, behenoxy dimethicone, C24-28 alkyl methicone, C30-45 alkyl methicone, C30-45 alkyl dimethicone, cetearyl methicone, cetyl dimethicone, dimethoxysilyl ethylenediaminopropyl dimethicone, hexyl methicone, hydroxypropyldimethicone, stearamidopropyl dimethicone, stearyl dimethicone, stearyl methicone, and vinyl dimethicone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. ireadlabelsforyou.com [ireadlabelsforyou.com]
- 9. ewg.org [ewg.org]
- To cite this document: BenchChem. [Cetyl Dimethicone: A Technical Examination of its Physical State]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b573622#cetyl-dimethicone-physical-state-liquid-or-wax]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com